

Application Notes and Protocols for Investigating USP2 and USP8 Function Using LLK203

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LLK203

Cat. No.: B12369726

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Introduction

Deubiquitinating enzymes (DUBs) are critical regulators of protein stability and function, making them attractive targets for therapeutic development. Ubiquitin-specific protease 2 (USP2) and ubiquitin-specific protease 8 (USP8) are two such DUBs implicated in various cancers through the stabilization of oncoproteins. **LLK203** is a potent small molecule inhibitor that dually targets USP2 and USP8, offering a valuable tool to probe their biological functions and assess their therapeutic potential.^[1] These application notes provide detailed protocols for utilizing **LLK203** to investigate the roles of USP2 and USP8 in cellular processes.

Data Presentation

Table 1: In Vitro Inhibitory Activity of LLK203

Target	IC50 (μM)
USP2	0.89[1][2]
USP8	0.52[1][2]

Table 2: Cellular Activity of LLK203

Cell Line	Assay	IC50 (μM)	Key Proteins Degraded
MCF-7 (Breast Cancer)	Cell Proliferation	3.4	MDM2, Cyclin D1, Her2, ERα
MCF10A (Normal Breast)	Cell Cytotoxicity	20.4	Not Applicable

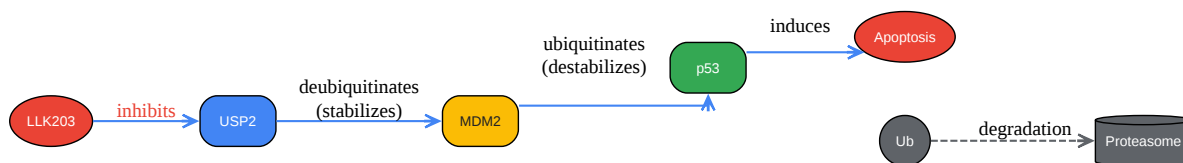
Signaling Pathways

USP2 and USP8 are involved in multiple signaling pathways that regulate cell cycle progression, apoptosis, and receptor stability. **LLK203**, by inhibiting these DUBs, can modulate these pathways.

USP2 Signaling Pathways

USP2 has been shown to regulate the stability of key proteins involved in cell cycle control and apoptosis, including Cyclin D1 and MDM2.

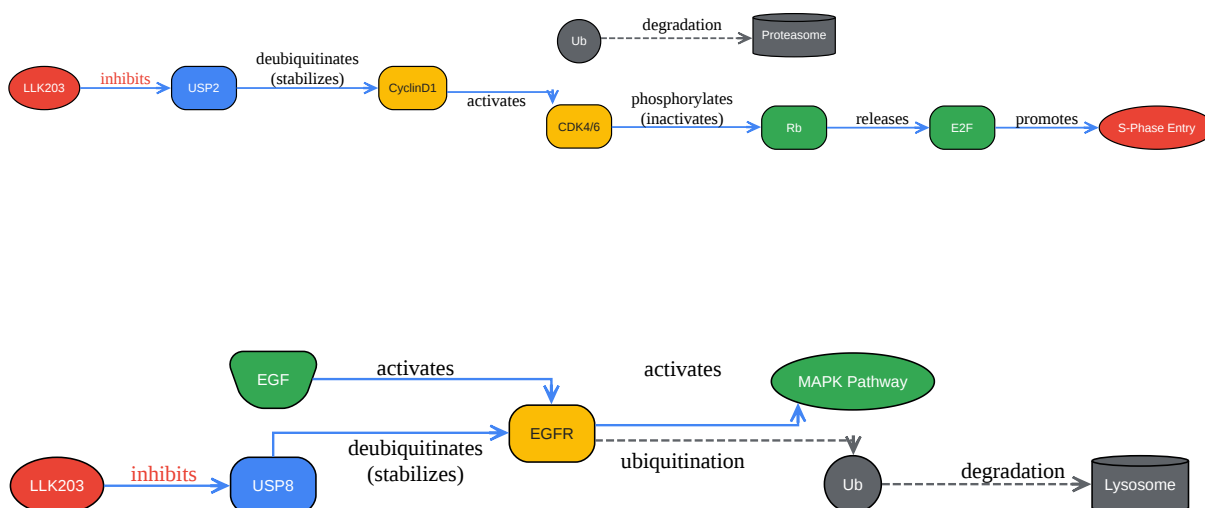
- **MDM2/p53 Pathway:** USP2 can deubiquitinate and stabilize MDM2, an E3 ubiquitin ligase that targets the tumor suppressor p53 for degradation. By inhibiting USP2, **LLK203** can lead to the destabilization of MDM2, resulting in the accumulation and activation of p53, which can induce apoptosis.

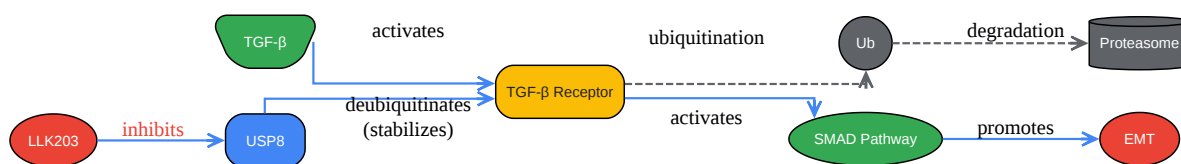


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Caption: **LLK203** inhibits USP2, leading to p53-mediated apoptosis.

- Cyclin D1/Cell Cycle Pathway: USP2 can also deubiquitinate and stabilize Cyclin D1, a key regulator of the G1/S phase transition in the cell cycle. Inhibition of USP2 by **LLK203** can lead to the degradation of Cyclin D1, resulting in cell cycle arrest.





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References

- 1. liverpool.ac.uk [liverpool.ac.uk]
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